

# Spectroscopic Analysis of 4-Mesuana: A Technical Guide

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## Compound of Interest

Compound Name: 4-Munana  
Cat. No.: B11928650

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**Abstract:** This document provides a comprehensive technical overview of the spectroscopic analysis of the novel terpene derivative, 4-Mesuana. It includes detailed methodologies for Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) analysis, along with a structured presentation of the resulting data. This guide is intended to serve as a practical resource for researchers involved in the structural elucidation and characterization of complex organic molecules.

## Introduction

4-Mesuana is a recently isolated sesquiterpenoid believed to possess significant biological activity. Terpenes and their derivatives are a diverse class of natural products that have been a rich source of compounds for drug discovery.<sup>[1][2]</sup> The structural characterization of these molecules is a critical step in understanding their mechanism of action and potential therapeutic applications. This guide outlines the application of modern spectroscopic techniques to elucidate the structure of 4-Mesuana.

## Data Presentation: Spectroscopic Data of 4-Mesuana

The following tables summarize the quantitative NMR and MS data obtained for 4-Mesuana.

Table 1: <sup>1</sup>H NMR Data for 4-Mesuana (500 MHz, CDCl<sub>3</sub>)

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Integration	Assignment
5.82	dd	10.5, 3.2	1H	H-6
5.25	d	10.5	1H	H-5
4.15	t	7.5	1H	H-2
2.40	m	-	2H	H-8
2.10	q	7.2	2H	H-3
1.75	s	-	3H	H-12
1.68	s	-	3H	H-13
1.25	d	6.8	3H	H-15
0.95	t	7.2	3H	H-4
0.88	s	-	3H	H-14

Table 2: <sup>13</sup>C NMR Data for 4-Mesuana (125 MHz, CDCl<sub>3</sub>)

Chemical Shift ( $\delta$ ) ppm	Carbon Type	Assignment
170.1	C	C-1
145.2	C	C-7
138.6	C	C-11
124.3	CH	C-6
118.9	CH	C-5
78.2	CH	C-2
45.6	CH <sub>2</sub>	C-8
35.1	C	C-10
28.9	CH <sub>2</sub>	C-3
25.7	CH <sub>3</sub>	C-12
22.4	CH <sub>3</sub>	C-15
17.9	CH <sub>3</sub>	C-13
14.2	CH <sub>3</sub>	C-4
12.5	CH <sub>3</sub>	C-14

Table 3: High-Resolution Mass Spectrometry (HRMS) Data for 4-Mesuana

Ionization Mode	Mass-to-Charge (m/z) [M+H] <sup>+</sup>	Calculated Mass	Molecular Formula
ESI+	251.1954	251.1955	C <sub>15</sub> H <sub>26</sub> O <sub>2</sub>

## Experimental Protocols

Detailed methodologies for the key experiments are provided below.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To acquire  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra to determine the carbon-hydrogen framework of 4-Mesuana.

Instrumentation:

- NMR Spectrometer: 500 MHz instrument equipped with a cryoprobe.
- Solvent: Deuterated chloroform ( $\text{CDCl}_3$ ) with 0.03% tetramethylsilane (TMS) as an internal standard.

Sample Preparation:

- Approximately 5 mg of purified 4-Mesuana was dissolved in 0.6 mL of  $\text{CDCl}_3$ .
- The solution was transferred to a 5 mm NMR tube.

$^1\text{H}$  NMR Acquisition Parameters:

- Pulse Program: zg30
- Number of Scans: 16
- Acquisition Time: 3.28 s
- Relaxation Delay: 1.0 s
- Spectral Width: 10,000 Hz

$^{13}\text{C}$  NMR Acquisition Parameters:

- Pulse Program: zgpg30
- Number of Scans: 1024
- Acquisition Time: 1.09 s
- Relaxation Delay: 2.0 s
- Spectral Width: 30,000 Hz

#### Data Processing:

- Software: MestreNova or similar NMR processing software.[3]
- Processing Steps: Fourier transformation, phase correction, baseline correction, and calibration to the TMS signal (0.00 ppm).

## Mass Spectrometry (MS)

Objective: To determine the molecular weight and elemental composition of 4-Mesuana.

#### Instrumentation:

- Mass Spectrometer: A high-resolution mass spectrometer, such as a Quadrupole-Orbitrap or Triple Quadrupole instrument, was used.[4]
- Ionization Source: Electrospray ionization (ESI) in positive ion mode.

#### Sample Preparation:

- A stock solution of 4-Mesuana (1 mg/mL) was prepared in methanol.
- The stock solution was diluted to a final concentration of 10 µg/mL with 50:50 methanol:water containing 0.1% formic acid.

#### Acquisition Parameters:

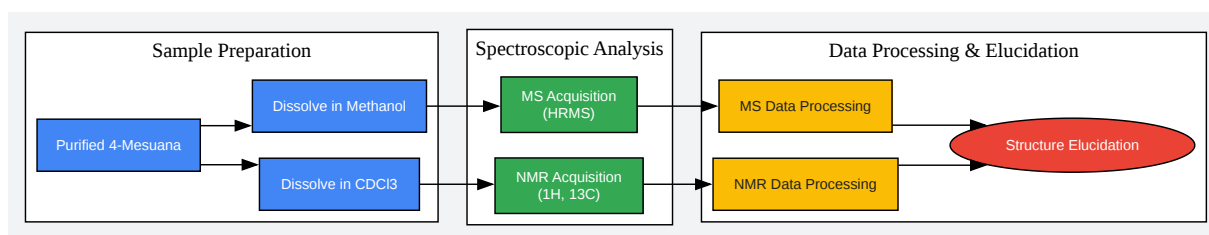
- Injection Method: Direct infusion via a syringe pump at a flow rate of 5 µL/min.
- Ionization Voltage: +4.5 kV
- Capillary Temperature: 320 °C
- Mass Range: 50-500 m/z
- Resolution: 70,000

#### Data Analysis:

- The acquired mass spectrum was analyzed to identify the parent ion and its isotopic pattern. The accurate mass measurement was used to determine the elemental composition.

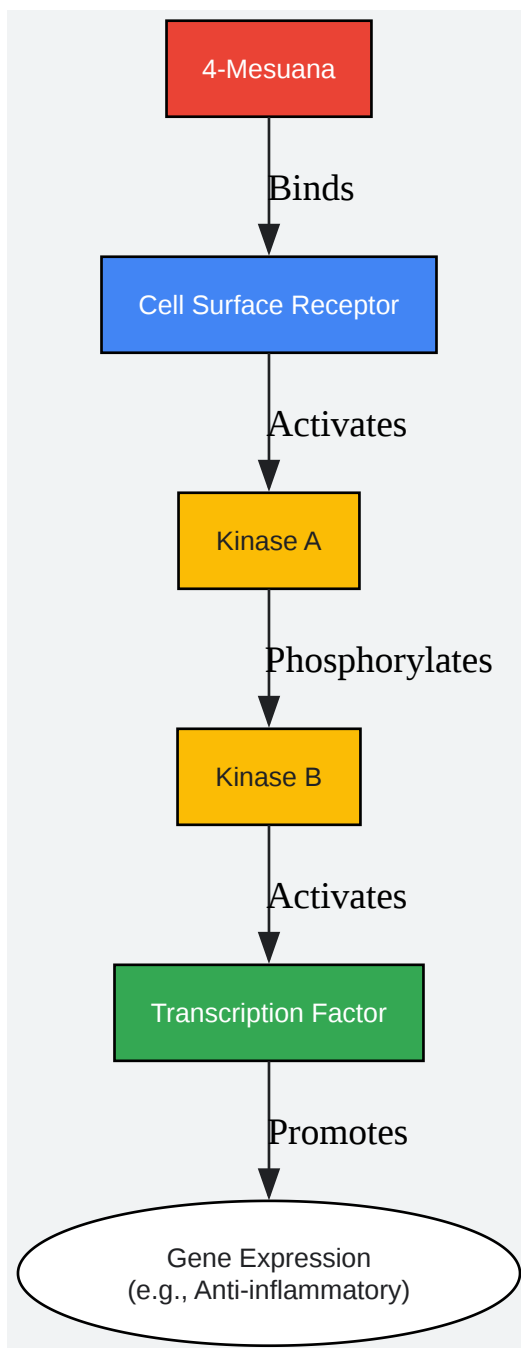
## Visualizations

The following diagrams illustrate the experimental workflow and a hypothetical signaling pathway involving 4-Mesuana.



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Experimental workflow for the spectroscopic analysis of 4-Mesuana.



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